

# Unveiling the Thermodynamic Landscape of Titanium Aluminide Intermetallics: A Technical Guide

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## Compound of Interest

Compound Name: *Titanium aluminide*

Cat. No.: *B1143742*

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This in-depth technical guide delves into the core thermodynamic properties of **titanium aluminide** (Ti-Al) intermetallics, a class of advanced materials with significant potential in high-temperature structural applications. Understanding the thermodynamic stability and behavior of different Ti-Al phases is crucial for alloy design, processing, and predicting material performance at elevated temperatures. This document provides a consolidated resource of key thermodynamic data, detailed experimental methodologies for their determination, and visual representations of fundamental thermodynamic relationships and experimental workflows.

## Core Thermodynamic Data of Titanium Aluminide Intermetallics

The thermodynamic properties of **titanium aluminide** intermetallics, such as enthalpy of formation, heat capacity, entropy, and Gibbs free energy of formation, dictate the stability and phase transformations within the Ti-Al system. The following tables summarize experimentally determined and calculated values for the most prominent intermetallic compounds:  $\gamma$ -TiAl,  $\alpha$ 2-Ti3Al, and TiAl3.

### Enthalpy of Formation ( $\Delta H^\circ_f$ )

The enthalpy of formation represents the heat absorbed or released during the formation of a compound from its constituent elements in their standard states. A more negative value indicates greater thermodynamic stability at 298 K.

Intermetallic Phase	Crystal Structure	Enthalpy of Formation ( $\Delta H^\circ_f$ ) at 298 K (kJ/mol of atoms)
$\gamma$ -TiAl	L1 <sub>0</sub> (Tetragonal)	-38.5 to -39.7
$\alpha_2$ -Ti <sub>3</sub> Al	D0 <sub>19</sub> (Hexagonal)	-33.5 to -36.8
TiAl <sub>3</sub>	D0 <sub>22</sub> (Tetragonal)	-37.3 to -38.5

## Heat Capacity (Cp)

Heat capacity is the amount of heat required to raise the temperature of a substance by a certain amount. It is a key parameter in thermodynamic calculations and modeling of heat treatment processes. The heat capacity of **titanium aluminides** is dependent on temperature.

Intermetallic Phase	Temperature (K)	Heat Capacity (Cp) (J/mol·K)
$\gamma$ -TiAl	300	~24.5
	600	~27.0
	900	~29.5
$\alpha_2$ -Ti <sub>3</sub> Al	300	~24.0
	600	~26.5
	900	~28.5
TiAl <sub>3</sub>	300	~23.8

Note: The presented heat capacity values are approximate and can vary based on the specific experimental conditions and alloy composition.

## Standard Entropy ( $S^\circ$ )

Standard entropy is a measure of the randomness or disorder of a substance at a standard state (298.15 K and 1 bar).

Intermetallic Phase	Standard Entropy ( $S^\circ$ ) at 298.15 K (J/mol·K)
$\gamma$ -TiAl	~39.5
$\alpha_2$ -Ti <sub>3</sub> Al	~37.0
TiAl <sub>3</sub>	~36.5

Note: Experimental data for standard entropy is limited, and the presented values are often derived from heat capacity measurements and theoretical calculations.

## Gibbs Free Energy of Formation ( $\Delta G^\circ_f$ )

The Gibbs free energy of formation is the ultimate indicator of the thermodynamic stability of a compound. A more negative value signifies a more stable phase. The temperature dependence of  $\Delta G^\circ_f$  is crucial for understanding high-temperature phase equilibria.

Intermetallic Phase	Gibbs Free Energy of Formation ( $\Delta G^\circ_f$ ) at 1000 K (kJ/mol of atoms)
$\gamma$ -TiAl	~ -35
$\alpha_2$ -Ti <sub>3</sub> Al	~ -30
TiAl <sub>3</sub>	~ -32

## Experimental Protocols for Thermodynamic Property Measurement

The accurate determination of thermodynamic properties of intermetallic compounds relies on a suite of specialized experimental techniques. This section outlines the methodologies for three key experimental protocols.

## Differential Scanning Calorimetry (DSC)

Objective: To measure heat flow associated with phase transformations and to determine heat capacity.

Methodology:

- **Sample Preparation:** A small, representative sample of the **titanium aluminide** alloy (typically 10-50 mg) is precisely weighed and encapsulated in an inert crucible (e.g., alumina or platinum). A reference crucible, usually empty, is also prepared.
- **Apparatus:** A Differential Scanning Calorimeter, which consists of two furnaces to heat the sample and reference crucibles independently, or a single furnace with two sample holders.
- **Measurement:** The sample and reference are heated or cooled at a controlled rate (e.g., 10-20 K/min) under a protective inert atmosphere (e.g., argon). The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
- **Data Analysis:** Endothermic and exothermic peaks in the heat flow curve indicate phase transformations (e.g., melting, solid-state transformations). The area under these peaks is proportional to the enthalpy change of the transformation. For heat capacity measurements, the heat flow difference between the sample and a standard material of known heat capacity is measured over a range of temperatures.

## High-Temperature Drop Calorimetry

Objective: To determine the enthalpy content and enthalpy of formation of a material at high temperatures.

Methodology:

- **Sample Preparation:** A sample of the **titanium aluminide** intermetallic of known mass is typically encapsulated in a compatible container material (e.g., molybdenum or tantalum) to prevent reactions with the calorimeter.
- **Apparatus:** A high-temperature drop calorimeter, which consists of a furnace to heat the sample to a precise high temperature and a calorimeter block at a known, lower temperature

(often room temperature).

- **Measurement:** The encapsulated sample is equilibrated at a specific high temperature in the furnace. It is then rapidly dropped into the calorimeter block. The temperature rise of the calorimeter block is precisely measured.
- **Data Analysis:** The heat evolved from the cooling of the sample from the high temperature to the calorimeter temperature is calculated from the temperature rise of the calorimeter and its known heat capacity. This provides the enthalpy content of the sample. By dropping a mixture of the constituent elements and the pre-formed intermetallic compound separately, the enthalpy of formation can be determined by applying Hess's law.

## Knudsen Effusion Mass Spectrometry (KEMS)

**Objective:** To determine the vapor pressure and thermodynamic activities of constituent elements in an alloy at high temperatures, from which Gibbs free energy and enthalpy of formation can be derived.

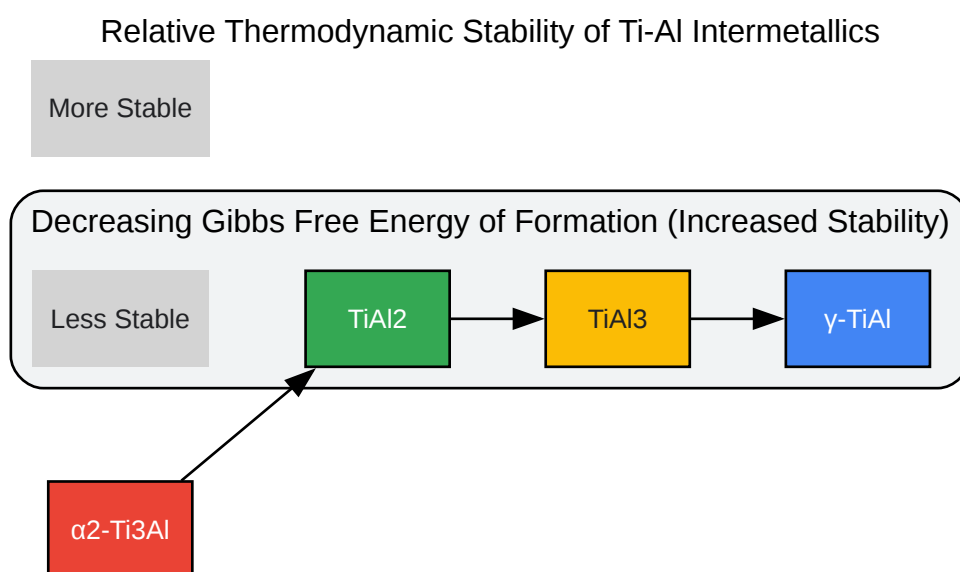
**Methodology:**

- **Sample Preparation:** A small sample of the **titanium aluminide** alloy is placed in a Knudsen cell, which is an effusion cell made of a high-temperature inert material (e.g., tungsten, tantalum, or a ceramic) with a small orifice.
- **Apparatus:** A Knudsen Effusion Mass Spectrometer, which combines a high-temperature furnace to heat the Knudsen cell and a mass spectrometer to analyze the effusing vapor.
- **Measurement:** The Knudsen cell is heated to a high temperature in a high-vacuum environment, allowing the sample to reach equilibrium with its vapor. A molecular beam of the effusing vapor escapes through the orifice and is ionized and analyzed by the mass spectrometer. The ion intensities of the different species are measured as a function of temperature.
- **Data Analysis:** The ion intensities are related to the partial pressures of the corresponding species in the Knudsen cell. From the temperature dependence of the partial pressures, the enthalpy of vaporization can be determined using the Clausius-Clapeyron equation. By

measuring the activities of the components in the alloy relative to their pure elements, the Gibbs free energy of mixing and formation can be calculated.

## Visualization of Thermodynamic Relationships and Experimental Workflows

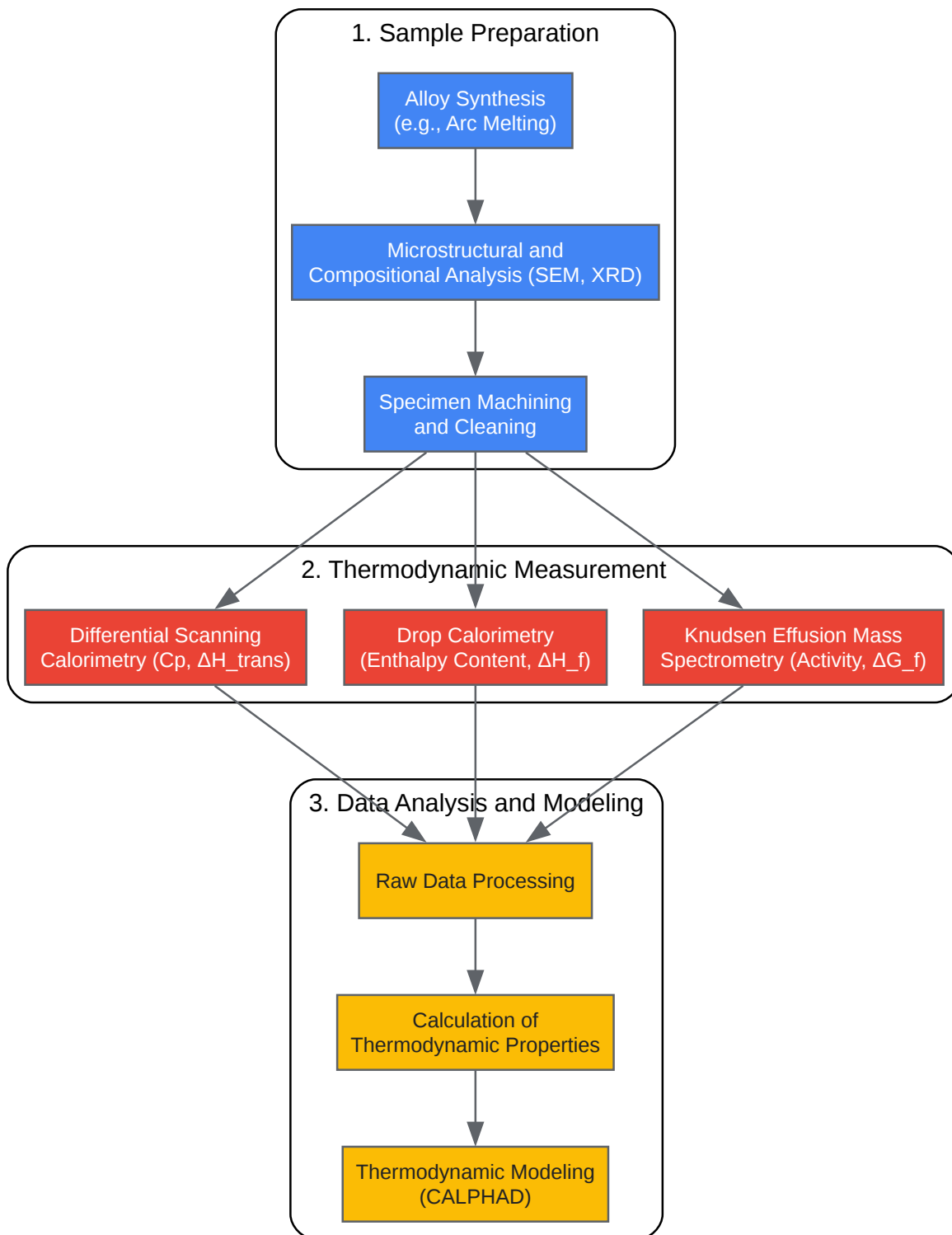
Visual diagrams are powerful tools for understanding complex relationships and processes. The following diagrams, generated using the DOT language, illustrate key aspects of **titanium aluminide** thermodynamics and experimental procedures.



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Caption: Relative stability of Ti-Al intermetallics based on Gibbs free energy.

## General Experimental Workflow for Thermodynamic Property Determination

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Caption: Workflow for determining thermodynamic properties of intermetallics.

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